

Sucralose 6-Acetate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Sucralose 6-acetate

Cat. No.: B1311631

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Core Compound Data

Sucralose 6-acetate is a key intermediate in the synthesis of the artificial sweetener sucralose. This document provides an in-depth technical overview of its chemical properties, synthesis, and biological interactions.

Property	Value	Source
CAS Number	105066-21-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₄ H ₂₁ Cl ₃ O ₉	[1] [2] [3] [4]
Molecular Weight	439.7 g/mol	[1] [2]
Synonyms	TGS-6-acetate, 6-O-Acetylsucralose	[1] [3]

Synthesis and Experimental Protocols

The synthesis of **sucralose 6-acetate** is a critical step in the manufacturing of sucralose. Various methods have been developed to achieve this transformation, often focusing on the selective acetylation of sucrose followed by chlorination.

Synthesis of Sucrose-6-Acetate

A common initial step involves the selective protection of the C6 hydroxyl group of sucrose as an acetate ester. One documented method involves the following steps:

- Sucrose is dissolved in an anhydrous solvent such as dimethylformamide (DMF).
- Trimethyl orthoacetate is added dropwise in the presence of an acid catalyst like p-toluenesulfonic acid (p-TsOH).
- The reaction is stirred for a period, followed by the addition of water and then a base, such as tert-butylamine, to neutralize the acid.
- The resulting sucrose-6-acetate is then isolated and purified.^[1]

Chlorination of Sucrose-6-Acetate to Yield Sucralose-6-Acetate

Following the formation of sucrose-6-acetate, a selective chlorination step is performed. A frequently employed method utilizes a Vilsmeier-type reagent:

- Sucrose-6-acetate is dissolved in an anhydrous solvent like DMF.
- A chlorinating agent, such as a mixture of thionyl chloride and 1,1,2-trichloroethane, is added slowly, often under cooled conditions.
- The reaction temperature is gradually increased and held at reflux.
- After cooling, the reaction is neutralized, and the organic phase containing sucralose-6-acetate is separated, extracted, and the solvent is removed to yield the crude product.^[1]

An alternative "green" synthesis method has also been described, which involves the use of a Vilsmeier salt generated from benzene ring substituted phthaloyl chloride and DMF, followed by chlorination in a polar organic solvent.^[3]

Toxicological Profile and Biological Interactions

Recent in vitro studies have investigated the toxicological and pharmacokinetic properties of sucralose-6-acetate, revealing several areas of biological activity.

Genotoxicity

- **MultiFlow® Assay:** This high-throughput screening assay indicated that sucralose-6-acetate is genotoxic, specifically acting as a clastogen, meaning it can cause breaks in DNA strands. [\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Micronucleus (MN) Test:** This test, which detects cytogenetic damage, also showed positive results for sucralose-6-acetate, confirming its genotoxic potential. [\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Gene Expression and Intestinal Barrier Integrity

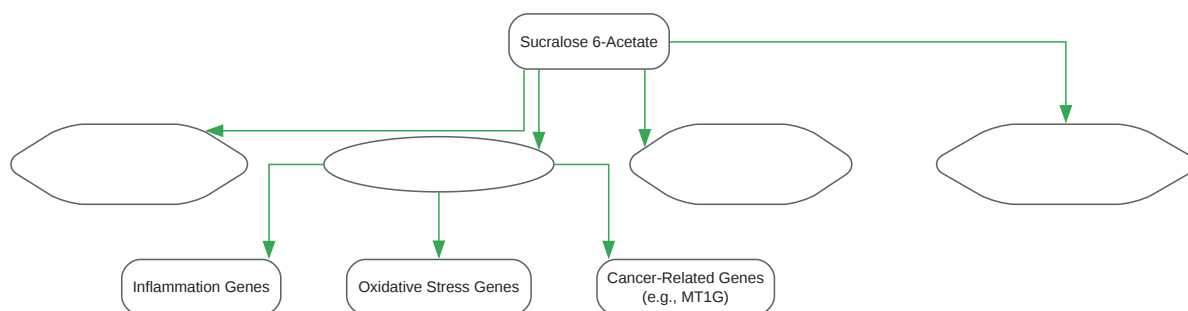
- **RNA-seq Analysis:** When human intestinal epithelium was exposed to sucralose-6-acetate, RNA sequencing analysis revealed a significant increase in the expression of genes associated with inflammation, oxidative stress, and cancer. The gene with the highest expression was metallothionein 1G (MT1G). [\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Transepithelial Electrical Resistance (TEER):** Both sucralose and sucralose-6-acetate were found to impair the integrity of the intestinal barrier in human transverse colon epithelium models. [\[6\]](#)[\[9\]](#)

Enzyme Inhibition

- **Cytochrome P450 (CYP450) Inhibition:** Sucralose-6-acetate was found to inhibit the activity of two key drug-metabolizing enzymes, CYP1A2 and CYP2C19, which are part of the cytochrome P450 family. [\[6\]](#)[\[7\]](#)[\[9\]](#)

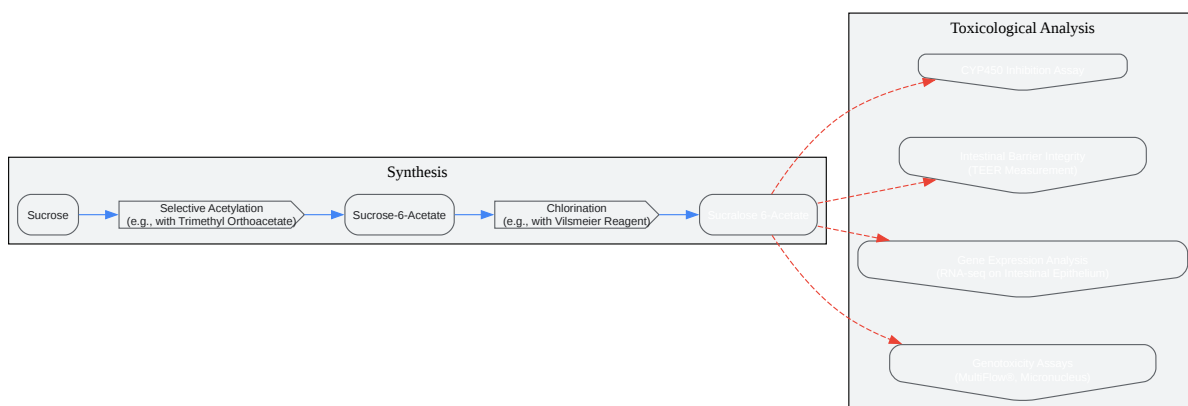
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key findings related to the biological impact of sucralose-6-acetate.



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Biological impacts of **sucralose 6-acetate**.



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Synthesis and analysis workflow.

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